

Lehmannine IUPAC name and CAS number

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Lehmannine*

Cat. No.: *B057778*

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Lehmannine: A Technical Overview

For Researchers, Scientists, and Drug Development Professionals

Abstract

Lehmannine is a naturally occurring quinolizidine bioalkaloid that has garnered interest within the scientific community for its potential therapeutic applications. This technical guide provides a concise summary of the available chemical and biological information on **Lehmannine**, including its chemical identifiers and reported biological activities. While research indicates its potential as an antibacterial, anti-inflammatory, and anti-tumor agent, publicly available data regarding its specific mechanisms of action, detailed experimental protocols, and associated signaling pathways are limited.

Chemical Identification

Identifier	Value	Citation
IUPAC Name	7,13-diazatetracyclo[7.7.1.0 ² ,7.0 ¹³ ,17]heptadec-3-en-6-one	
CAS Number	58480-54-9	[1][2]
Molecular Formula	C ₁₅ H ₂₂ N ₂ O	[2]
Molecular Weight	246.35 g/mol	[2]

Biological Source and Activity

Lehmannine is isolated from the plant *Sophora alopecuroides* L., a perennial plant belonging to the Leguminosae family.[2] This plant is known to produce a variety of alkaloids, and extracts from it have been traditionally used for their medicinal properties.[3]

Lehmannine, as a quinolizidine bioalkaloid, has been reported to possess several biological activities, including:

- Antibacterial activity[1]
- Anti-inflammatory activity[1]
- Anti-tumor activity[1]

While these activities have been attributed to **Lehmannine**, detailed in-vitro and in-vivo studies providing specific quantitative data, such as IC₅₀ values against various cell lines or bacterial strains, are not extensively available in the current body of scientific literature. Much of the existing research focuses on the total alkaloid extracts of *Sophora alopecuroides* or more abundant alkaloids from the plant, such as matrine and oxymatrine.[4]

Experimental Protocols and Data

A comprehensive search of scientific literature did not yield detailed experimental protocols specifically for the isolation, purification, or biological evaluation of **Lehmannine**. Studies on the alkaloids of *Sophora alopecuroides* often describe general methods for extraction and separation, but compound-specific protocols for **Lehmannine** are not well-documented.[5]

Consequently, a summary of quantitative data in a structured table format, as requested for this technical guide, cannot be provided at this time due to the lack of specific data points in published research.

Signaling Pathways and Mechanism of Action

There is a significant gap in the understanding of the molecular mechanisms and specific signaling pathways through which **Lehmannine** exerts its biological effects. Current research on the alkaloids from *Sophora alopecuroides* suggests that their anti-tumor effects may be

related to the induction of apoptosis and autophagy.[4] However, the specific molecular targets and signaling cascades modulated by **Lehmannine** remain to be elucidated.

Due to the absence of this information, a diagram of signaling pathways for **Lehmannine** cannot be generated.

Conclusion and Future Directions

Lehmannine is a quinolizidine alkaloid with reported antibacterial, anti-inflammatory, and anti-tumor activities. While its basic chemical identity has been established, there is a notable lack of in-depth technical data in the public domain. For **Lehmannine** to be further considered as a potential therapeutic agent, future research should focus on:

- Detailed in vitro and in vivo studies to quantify its biological activities against a range of cancer cell lines, bacterial strains, and inflammatory models.
- Elucidation of its mechanism of action, including the identification of specific molecular targets and the signaling pathways it modulates.
- Development and publication of standardized experimental protocols for its isolation, purification, and biological characterization to ensure reproducibility of research findings.

This will be crucial for the scientific and drug development communities to fully assess the therapeutic potential of **Lehmannine**.

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- To cite this document: BenchChem. [Lehmannine IUPAC name and CAS number]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b057778#lehmannine-iupac-name-and-cas-number]

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